

An In-depth Technical Guide to N4-Acetylsulfanilamide

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Compound of Interest

Compound Name: 4-Aacetamidobenzenesulfonamide

Cat. No.: B121751

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This technical guide provides a comprehensive overview of N4-Acetylsulfanilamide, a sulfonamide compound of interest to researchers and professionals in drug development. The guide details its chemical and physical properties, experimental protocols for its synthesis, and its biological context as a metabolite.

Chemical and Physical Properties

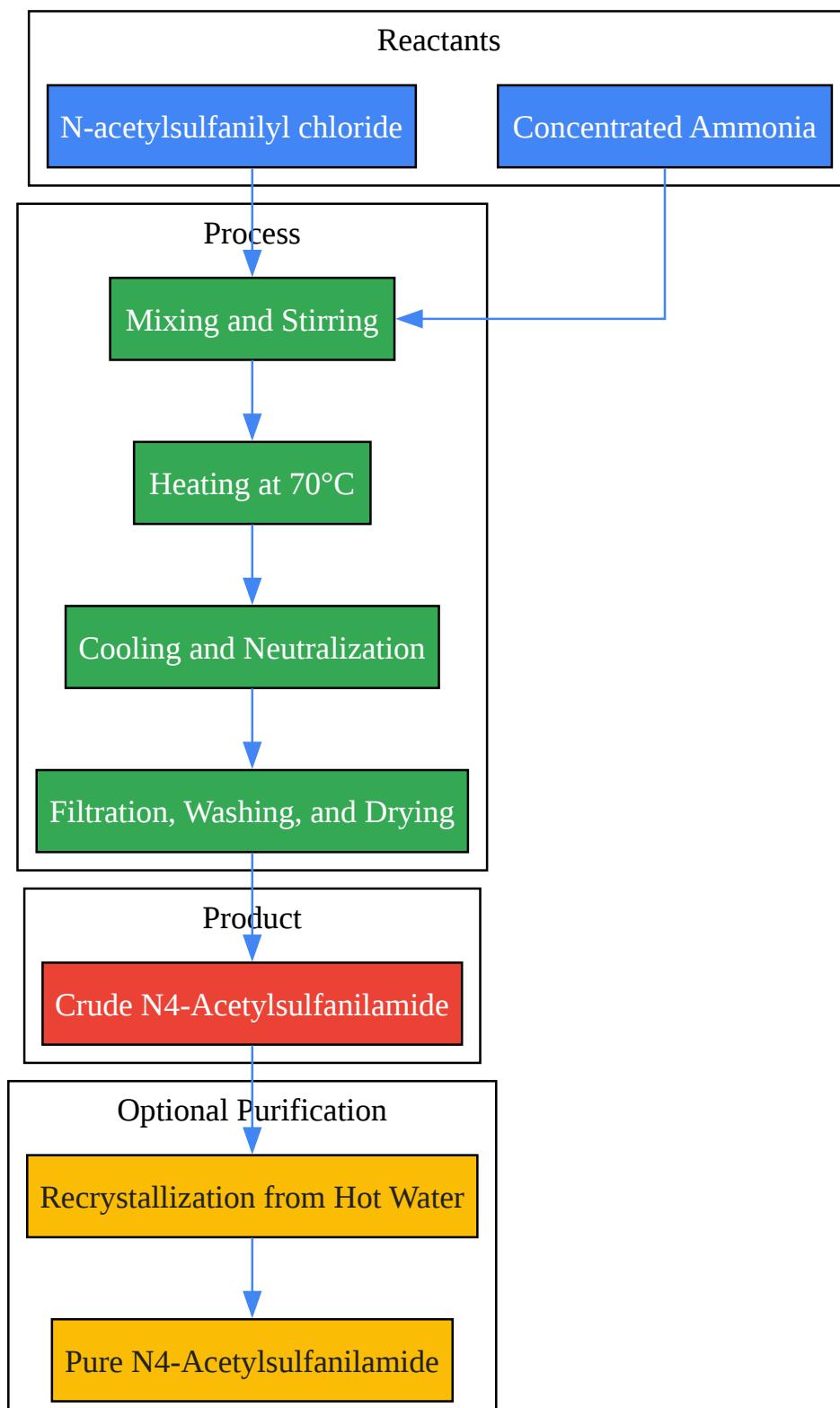
N4-Acetylsulfanilamide, also known as **4-acetamidobenzenesulfonamide**, is a derivative of sulfanilamide.^[1] Its key quantitative properties are summarized in the table below.

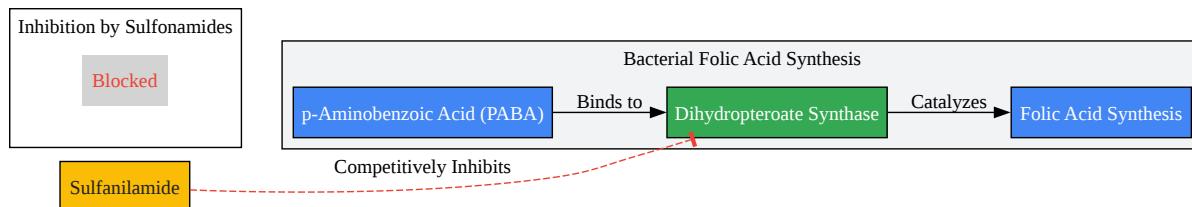
| Property | Value | Source(s) |
|-------------------|-------------------------|--------------------|
| Molecular Formula | C8H10N2O3S | [2][3][4][5][6] |
| Molecular Weight | 214.24 g/mol | [2][3][4][6][7][8] |
| Melting Point | 214-219 °C | [3][8][9] |
| Density | 1.414 g/cm ³ | [3] |
| Water Solubility | Slightly soluble | [3] |
| CAS Number | 121-61-9 | [2][3][4] |

Synthesis of N4-Acetylsulfanilamide

A common method for the preparation of N4-Acetylsulfanilamide involves the reaction of N-acetylsulfanilyl chloride with concentrated ammonia.[9]

- Reaction Initiation: Cautiously mix 39 g of N-acetylsulfanilyl chloride with 120 ml of concentrated ammonia solution ($d=0.880$). A vigorous exothermic reaction will occur.[9]
- Stirring: Stir the mixture until a smooth, thin paste is formed.[9]
- Heating: Heat the paste at 70°C for 30 minutes with occasional stirring.[9]
- Neutralization and Filtration: After cooling, neutralize the mixture with dilute sulfuric acid. Filter the resulting solution.[9]
- Washing and Drying: Wash the collected N4-Acetylsulfanilamide with cold water and then dry it.[9]
- Purification (Optional): For a purer product, the crude N4-Acetylsulfanilamide can be recrystallized from hot water to yield colorless crystals.[9]





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